

In-Depth Technical Guide: Safety and Handling of 5-Fluoropiperidin-3-ol

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Compound of Interest

Compound Name: 5-Fluoropiperidin-3-ol

Cat. No.: B15261364

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **5-Fluoropiperidin-3-ol**, a fluorinated piperidine derivative of interest in medicinal chemistry and drug development. Due to its structural similarity to piperidine, which is known to be corrosive and toxic, stringent safety protocols are essential.^[1] The introduction of a fluorine atom and a hydroxyl group can alter the compound's reactivity and toxicological profile, necessitating careful handling.

Hazard Identification and Classification

5-Fluoropiperidin-3-ol is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a framework for its hazard profile. While specific GHS classifications for all isomers of **5-Fluoropiperidin-3-ol** may vary slightly between suppliers, the general hazards are consistent.

GHS Pictograms:

Signal Word: Warning^[2]^[3]

Hazard Statements:

- H315: Causes skin irritation.^[4]
- H319: Causes serious eye irritation.^[4]

- H335: May cause respiratory irritation.[\[4\]](#)

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the table below. These statements are crucial for minimizing risk during handling and storage.

Code	Prevention	Response	Storage	Disposal
P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [4]	P302+P352: IF ON SKIN: Wash with plenty of soap and water. [4]	P403+P233: Store in a well-ventilated place. Keep container tightly closed.[4]	P501: Dispose of contents/container to an approved waste disposal plant.[4]
P264	Wash skin thoroughly after handling.[4]	P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]	P405: Store locked up.[4]	
P271	Use only outdoors or in a well-ventilated area.[4]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [4]		
P280	Wear protective gloves/protective clothing/eye protection/face protection.	P319: Get medical help if you feel unwell. [4]		
P332+P317: If skin irritation occurs: Get medical help.[4]				
P337+P317: If eye irritation				

persists: Get
medical help.[4]

P362+P364:

Take off
contaminated
clothing and
wash it before
reuse.[4]

Physical and Chemical Properties

Understanding the physical and chemical properties of **5-Fluoropiperidin-3-ol** is fundamental to its safe handling and use in experimental settings.

Property	Value
Molecular Formula	C5H10FNO[2]
Molecular Weight	119.14 g/mol [2]
Appearance	No information available
Odor	No information available
Melting Point/Range	93 - 97 °C / 199.4 - 206.6 °F (for a related compound)[5]
Boiling Point/Range	No information available
Flash Point	No information available[5]
Solubility	No data available

Toxicological Information

Detailed toxicological studies on **5-Fluoropiperidin-3-ol** are not readily available in the public domain. However, based on the known hazards of piperidine and related fluorinated compounds, it should be treated as a substance with potential for significant toxicity. Piperidine

itself is corrosive and can cause severe skin burns.[1] Oral administration in animal studies has been shown to cause weakness, respiratory distress, and convulsions.[1]

Acute Toxicity:

- Oral: Harmful if swallowed.
- Dermal: Toxic in contact with skin.
- Inhalation: Toxic if inhaled.

Experimental Protocols: Safe Handling and Emergency Procedures

Strict adherence to the following protocols is mandatory to ensure the safety of all laboratory personnel.

4.1. Personal Protective Equipment (PPE)

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5]
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[5]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[5] A lab coat must be worn at all times.
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [5]

4.2. Handling and Storage

- Handling:
 - Use only under a chemical fume hood.[5]

- Avoid contact with skin, eyes, and personal clothing.[6]
- Wash hands thoroughly after handling.[6]
- Avoid breathing fumes, dust, or vapors.[5][6]
- Minimize dust generation and accumulation.[5]
- Storage:
 - Keep containers tightly closed in a dry, cool, and well-ventilated place.[5]
 - Store locked up.[5]
 - Incompatible Materials: Strong oxidizing agents.[5]

4.3. First-Aid Measures

- Inhalation: If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[5]
- Skin Contact: In case of skin contact, wash off immediately with plenty of water for at least 15 minutes.[5] If skin irritation occurs, get medical advice/attention.[5] Take off contaminated clothing and wash before reuse.[5]
- Eye Contact: In case of eye contact, rinse cautiously with water for several minutes.[5] Remove contact lenses, if present and easy to do.[5] Continue rinsing.[5] If eye irritation persists, get medical advice/attention.[5]
- Ingestion: If swallowed, call a POISON CENTER or doctor/physician if you feel unwell.[5] Rinse mouth.[5]

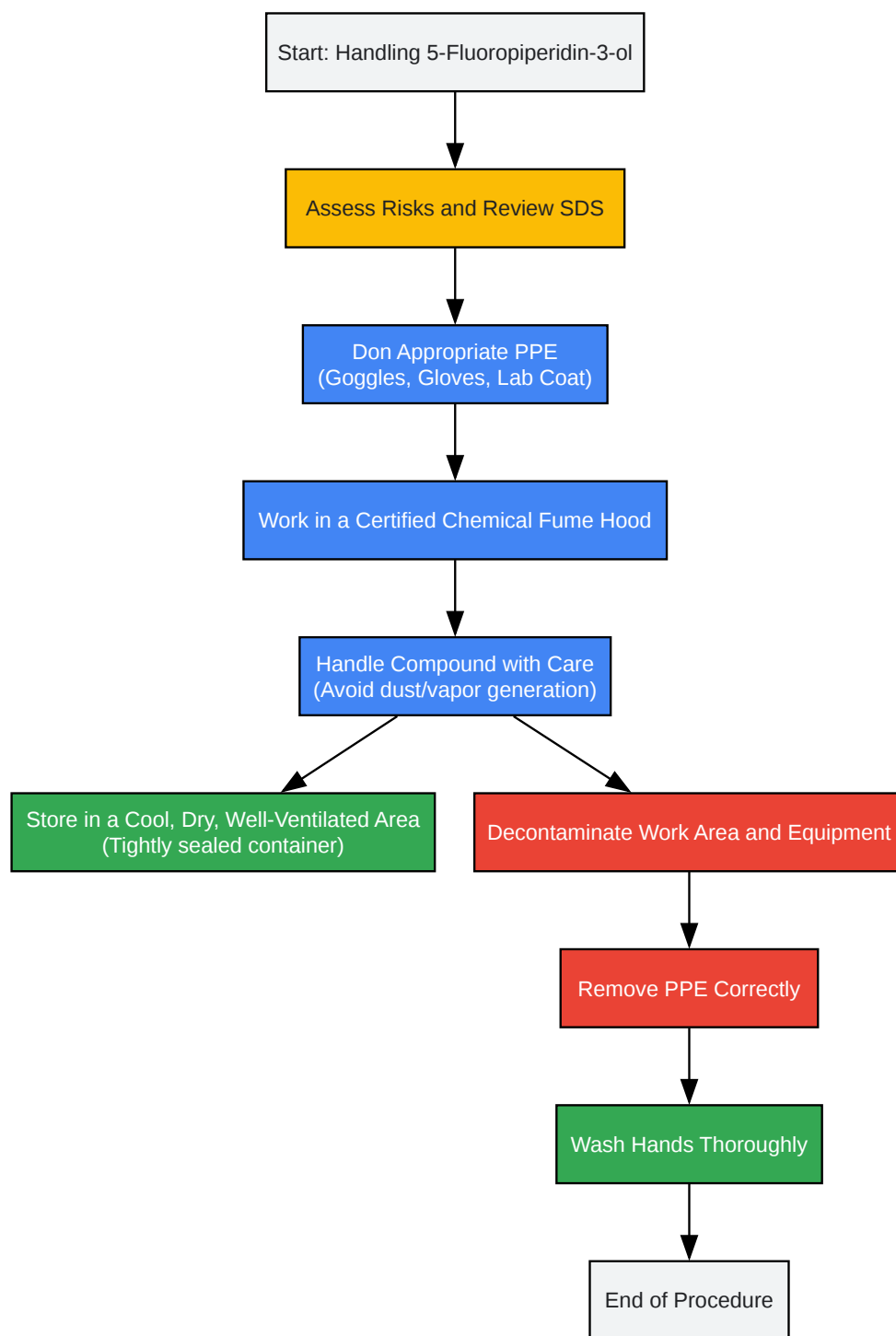
4.4. Accidental Release Measures

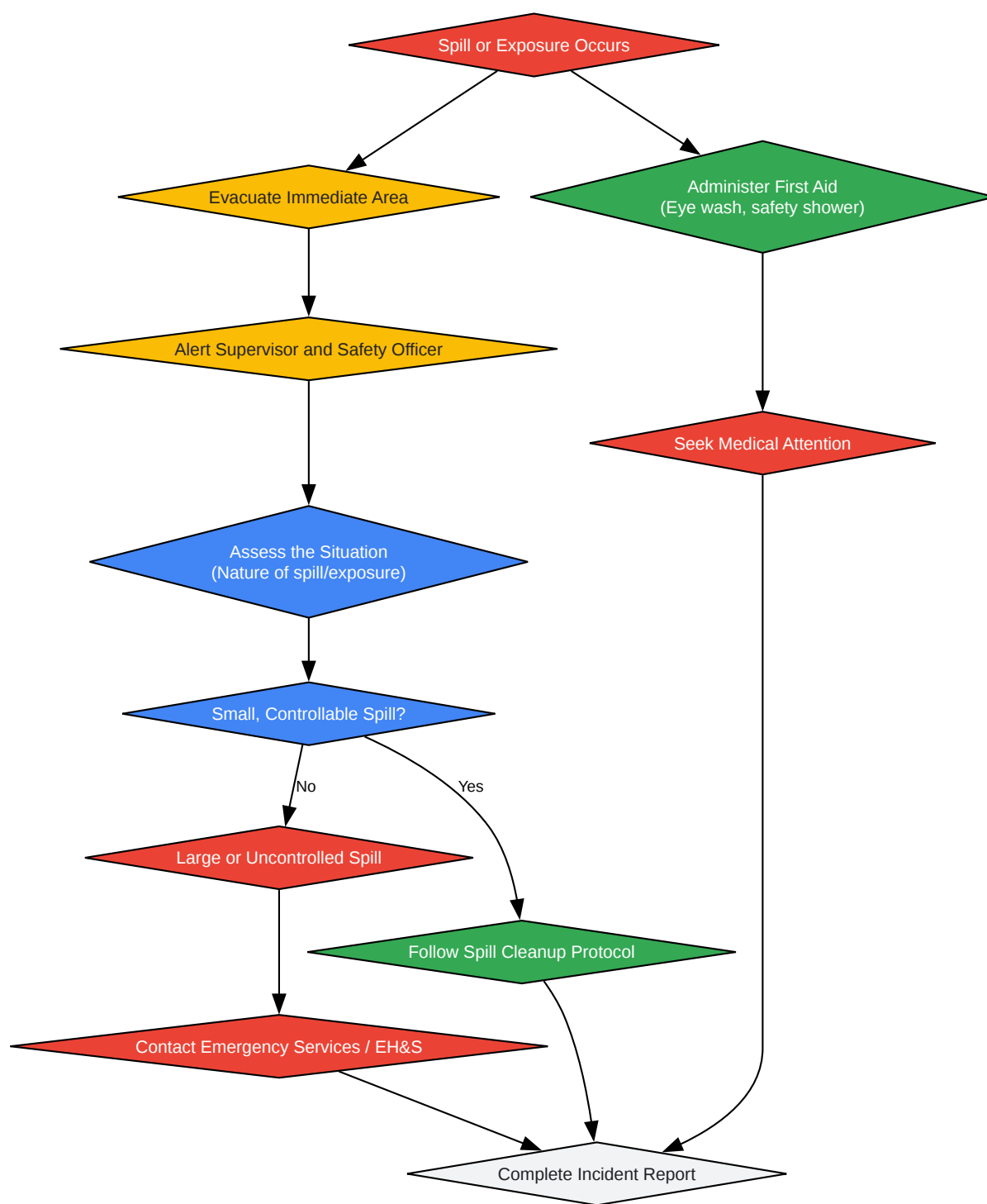
- Personal Precautions: Use personal protective equipment.[7] Avoid dust formation.[7] Avoid breathing vapors, mist, or gas.[7] Ensure adequate ventilation.[7] Evacuate personnel to safe areas.[7]

- Environmental Precautions: Do not let the product enter drains.[\[7\]](#)
- Methods for Containment and Cleaning Up: Sweep up and shovel into suitable containers for disposal.[\[5\]](#) Avoid dust formation.[\[5\]](#)

Visualized Workflows

The following diagrams illustrate the logical flow for safe handling and emergency response.





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